

1-(Methylsulfonyl)-1H-benzotriazole material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-(Methylsulfonyl)-1H-benzotriazole

Cat. No.: B104111

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An In-depth Technical Guide to 1-(Methylsulfonyl)-1H-benzotriazole

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1-(Methylsulfonyl)-1H-benzotriazole**, a key intermediate in organic and medicinal chemistry. The document outlines its chemical and physical properties, potential hazards, safety protocols, and applications, serving as an essential resource for laboratory and development settings.

Chemical Identification and Properties

1-(Methylsulfonyl)-1H-benzotriazole is a crystalline solid at room temperature. It is characterized by a benzotriazole ring substituted with a methylsulfonyl group. This compound is moderately soluble in organic solvents like methanol and dimethylformamide but has poor solubility in water.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	37073-15-7[1][2][3][4]
Molecular Formula	C ₇ H ₇ N ₃ O ₂ S[1][2][5]
Synonyms	1-Methanesulfonyl-1H-benzotriazole, Methylsulfonyl benzotriazole[2][5]
InChI Key	OMMZSDGGKVRGGP-UHFFFAOYSA-N[1][2][5]

| SMILES | CS(=O)(=O)N1N=NC2=C1C=CC=C2[1][2][5] |

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	197.21 g/mol [1][2][4][5]
Appearance	Crystalline solid
Melting Point	106-122 °C (may decompose)[1][2][5][6]
Boiling Point	378.2 ± 25.0 °C (Predicted)[6]
Density	1.54 ± 0.1 g/cm ³ (Predicted)[6]

| Solubility | Water: Poorly soluble. Organic Solvents: Moderately soluble in methanol and dimethylformamide; slightly soluble in chloroform.[6] |

Hazard Identification and Toxicology

This compound is classified as hazardous, primarily causing acute oral toxicity and serious eye damage.[1][2][4][5] The signal word "Danger" is used on its safety labels.[1][2]

Table 3: GHS Hazard Classification

Classification	Code	Description
Acute Toxicity, Oral	H302 / H301	Harmful or Toxic if swallowed[1][2][4][5]

| Serious Eye Damage | H318 | Causes serious eye damage[1][2][4][5] |

Table 4: Toxicological Data (Related Compounds) Note: Specific toxicological data for **1-(Methylsulfonyl)-1H-benzotriazole** is limited. The following data is for the parent compound, 1H-Benzotriazole, and is provided for reference.

Test	Species	Route	Value
LD50	Rat	Oral	500-560 mg/kg[7][8]
LD50	Mouse	Oral	615 mg/kg[8]
LC50	Rat	Inhalation	1910 mg/m ³ /3H[8][9]

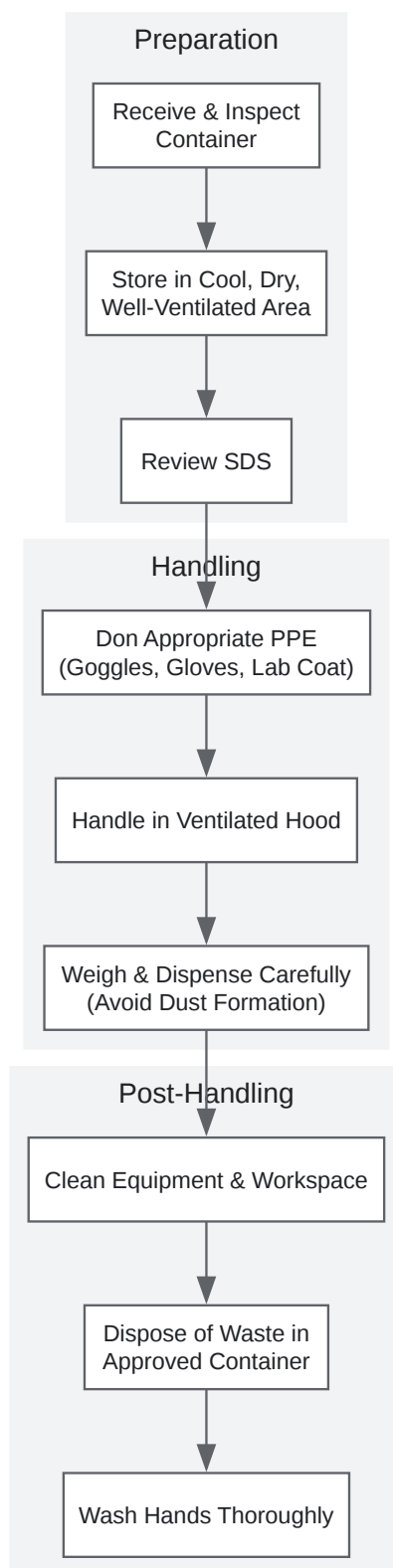
Safety and Handling Protocols

Proper handling and storage are critical to ensure laboratory safety. This includes using appropriate personal protective equipment (PPE) and adhering to established first-aid procedures.

- Eye Protection: Wear chemical safety goggles or a face shield.[1][3][10]
- Hand Protection: Wear appropriate chemical-resistant gloves.[1][10]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[3][10]
- Respiratory Protection: Use a dust mask (e.g., N95 type) or work in a well-ventilated area or under a fume hood to avoid inhaling dust.[1][11]

Store in a tightly sealed container in a dry, cool, and well-ventilated place.[3] Recommended storage temperatures range from room temperature to 2-8°C. Keep away from heat, direct sunlight, and incompatible materials such as strong oxidizing agents.[5]

- Eye Contact: Immediately rinse cautiously with water for several minutes.[\[3\]](#) Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.
[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[3\]](#)
- Ingestion: If swallowed, rinse mouth and call a poison center or physician if you feel unwell.
[\[3\]](#) Do not induce vomiting.[\[8\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek medical attention.[\[3\]](#)



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Caption: Workflow for the safe handling of **1-(Methylsulfonyl)-1H-benzotriazole**.

Experimental Protocols

The following is a representative protocol for the N-sulfonylation of benzotriazole, adapted from procedures for similar compounds.[12] This reaction should be performed under an inert atmosphere in a well-ventilated fume hood.

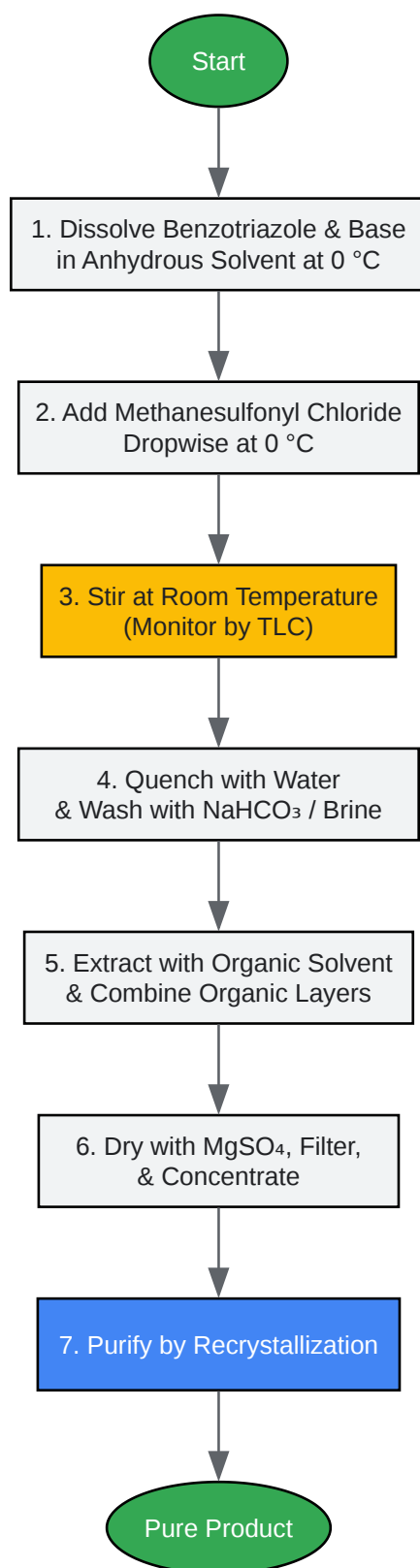
Materials:

- 1H-Benzotriazole
- Methanesulfonyl chloride
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM))
- A non-nucleophilic base (e.g., Triethylamine (TEA) or Pyridine)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath

Procedure:

- **Reaction Setup:** Dissolve 1H-Benzotriazole and the base (approx. 1.2 equivalents) in the anhydrous solvent within a round-bottom flask equipped with a magnetic stirrer. Cool the mixture to 0 °C using an ice bath.
- **Addition of Reagent:** Slowly add methanesulfonyl chloride (approx. 1.1 equivalents) dropwise to the stirred solution via a dropping funnel. Maintain the temperature at 0 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).

- Work-up: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO_3 and brine.
- Extraction: Extract the aqueous layer with the organic solvent (e.g., DCM). Combine the organic layers.
- Drying and Filtration: Dry the combined organic phase over anhydrous MgSO_4 or Na_2SO_4 , then filter to remove the drying agent.
- Purification: Concentrate the filtrate under reduced pressure. The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield pure **1-(Methylsulfonyl)-1H-benzotriazole**.

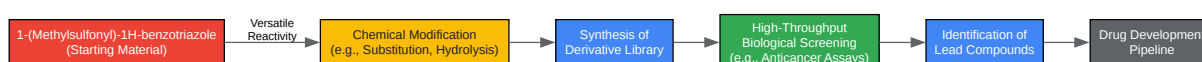


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Caption: A representative workflow for the synthesis of **1-(Methylsulfonyl)-1H-benzotriazole**.

Applications in Research and Development

1-(Methylsulfonyl)-1H-benzotriazole is a valuable intermediate in organic synthesis. The methylsulfonyl group acts as a good leaving group in nucleophilic substitution reactions, while the benzotriazole moiety provides unique electronic properties. Its primary application is in the pharmaceutical industry, where it serves as a versatile building block for creating libraries of novel compounds. These derivatives can be screened for biological activity, with some showing potential as drug candidates, particularly in the development of anticancer agents.



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Caption: Role of **1-(Methylsulfonyl)-1H-benzotriazole** in the drug development process.

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